Application Notes and Protocols for cis-J-113863 in Inflammation Studies

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Compound of Interest	
Compound Name:	cis-J-113863
Cat. No.:	B2807753

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Introduction

cis-J-113863 is a potent and selective antagonist of the C-C chemokine receptor 1 (CCR1).[1][2][3][4][5] CCR1 is a G protein-coupled receptor that plays a crucial role in mediating the migration of various leukocytes, including monocytes and macrophages, to sites of inflammation.[6][7] By blocking the interaction of pro-inflammatory chemokines, such as CCL3 (MIP-1α) and CCL5 (RANTES), with CCR1, **cis-J-113863** effectively inhibits the recruitment of these immune cells, thereby attenuating the inflammatory response. These characteristics make **cis-J-113863** a valuable tool for investigating the role of the CCR1 signaling axis in various inflammatory and autoimmune diseases.

This document provides detailed application notes and experimental protocols for the use of **cis-J-113863** in both in vitro and in vivo inflammation studies.
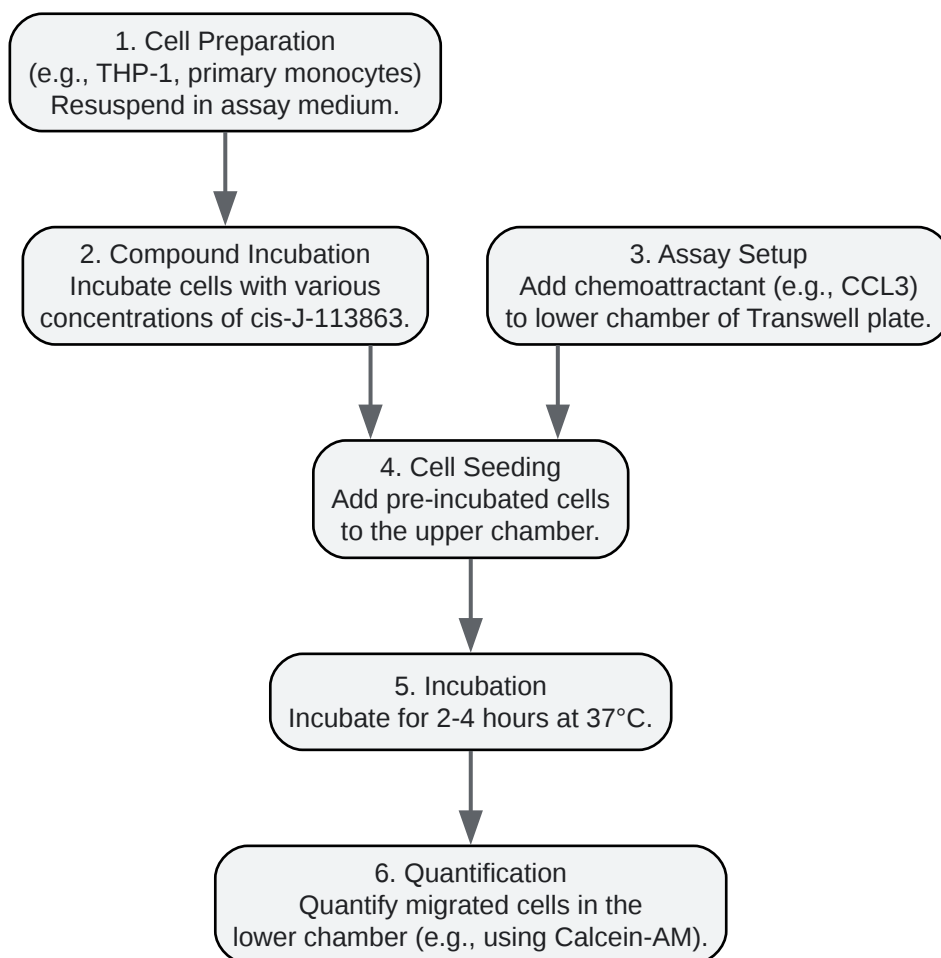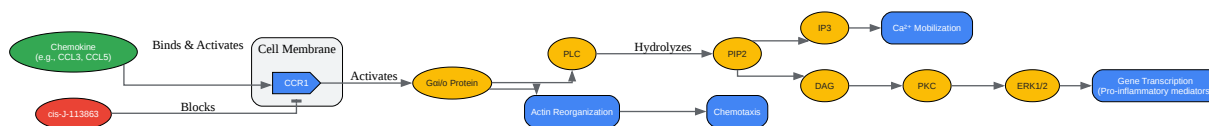
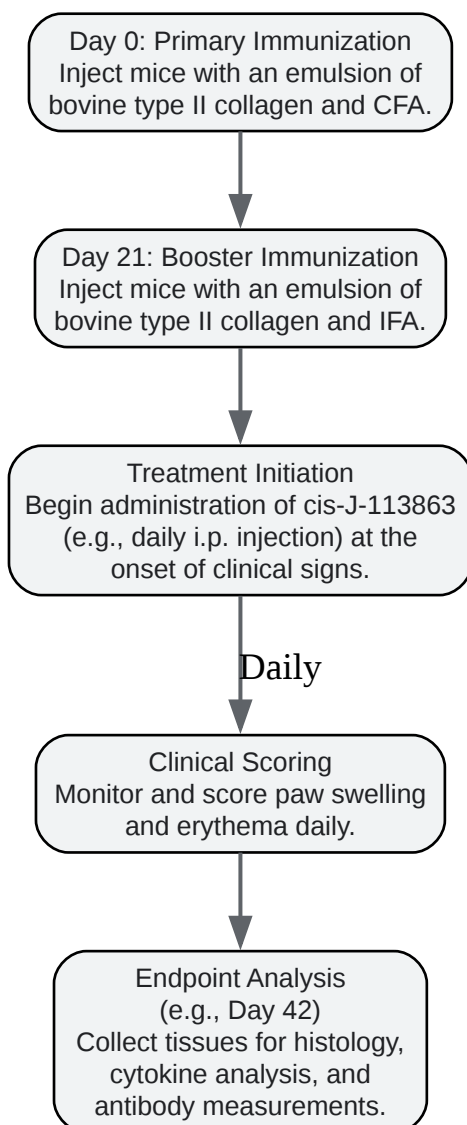## Data Presentation: Quantitative Efficacy of cis-J-113863

Parameter	Species	Value	Reference
IC50 (CCR1)	Human	0.9 nM	[1][2][3][4][5]
Mouse	5.8 nM	[1][2][3][4][5]	
IC50 (CCR3)	Human	0.58 nM	[2][4][5]
Mouse	460 nM	[2][4][5]	
Activity against other receptors	CCR2, CCR4, CCR5	Inactive	[2]

Note: **cis-J-113863** also exhibits biased agonism at CCR2 and CCR5 at higher concentrations, a factor to consider in the design and interpretation of experiments.

Signaling Pathway

The binding of chemokines like CCL3 and CCL5 to CCR1 initiates a signaling cascade that is central to inflammation. **cis-J-113863** acts by competitively blocking this initial interaction.

Chemokine (e.g., CCL3, CCL5) — Binds & Activates → Cell Membrane → CCR1 — Activates → Gαi/o Protein → PLC — Hydrolyzes → PIP2 → IP3 → Ca²⁺ Mobilization; PIP2 → DAG → PKC → ERK1/2 → Gene Transcription (Pro-inflammatory mediators); cis-J-113863 — Blocks; Gαi/o Protein → Actin Reorganization → Chemotaxis

1. Cell Preparation
(e.g., THP-1, primary monocytes)
Resuspend in assay medium.

2. Compound Incubation
Incubate cells with various
concentrations of cis-J-113863.

3. Assay Setup
Add chemoattractant (e.g., CCL3)
to lower chamber of Transwell plate.

4. Cell Seeding
Add pre-incubated cells
to the upper chamber.

5. Incubation
Incubate for 2-4 hours at 37°C.

6. Quantification
Quantify migrated cells in the
lower chamber (e.g., using Calcein-AM).

Day 0: Primary Immunization
Inject mice with an emulsion of
bovine type II collagen and CFA.

↓

Day 21: Booster Immunization
Inject mice with an emulsion of
bovine type II collagen and IFA.

↓

Treatment Initiation
Begin administration of cis-J-113863
(e.g., daily i.p. injection) at the
onset of clinical signs.

Daily

↓

Clinical Scoring
Monitor and score paw swelling
and erythema daily.

↓

Endpoint Analysis
(e.g., Day 42)
Collect tissues for histology,
cytokine analysis, and
antibody measurements.

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